

Step-by-step guide for Nerofe solution preparation

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Compound of Interest

Compound Name: *Nerofe*
CAS No.: *1311294-45-7*
Cat. No.: *B10815529*

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Application Notes & Protocols: Nerofe

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Introduction

Nerofe[™], also known as dTCApFs, is a 14-amino acid synthetic peptide derived from the human hormone peptide Tumor Cell Apoptosis Factor (TCApF).[1][2] It is an investigational anti-cancer agent with a novel, multi-faceted mechanism of action.[3] **Nerofe** enters cells via the T1/ST2 receptor, which is often overexpressed in various cancer cells.[1][2][4] Its anti-neoplastic activity stems from a triple-action mechanism: direct cytotoxicity to cancer cells, modulation of the immune response, and inhibition of angiogenesis.[2][3]

Mechanistically, **Nerofe** induces apoptosis by causing endoplasmic reticulum (ER) stress and destruction of the Golgi apparatus.[1] In combination with agents like Doxorubicin, it has been shown to downregulate KRAS signaling by upregulating miR217, leading to enhanced tumor cell apoptosis.[1][5] Furthermore, **Nerofe** activates an anti-cancer immune response and inhibits angiogenesis by suppressing key factors like VEGFA.[3][4][6] These application notes provide detailed protocols for the preparation and use of **Nerofe** in a research setting.

Product Information and Properties

Proper handling and storage are critical for maintaining the stability and activity of **Nerofe**. Refer to the table below for key properties and storage recommendations.

Parameter	Specification
Full Name	dTCApFs
Molecular Formula	C ₉₆ H ₁₂₉ N ₂₁ O ₂₀
Molecular Weight	1897.2 g/mol [6]
Purity	≥98% (as determined by HPLC)
Appearance	White lyophilized powder
Solubility	Soluble in sterile, nuclease-free water or PBS
Storage	Store lyophilized powder at -20°C. Protect from light.
Reconstituted Solution	Store stock solutions in aliquots at -80°C. Avoid repeated freeze-thaw cycles.

Protocol 1: Reconstitution of Nerofe Stock Solution

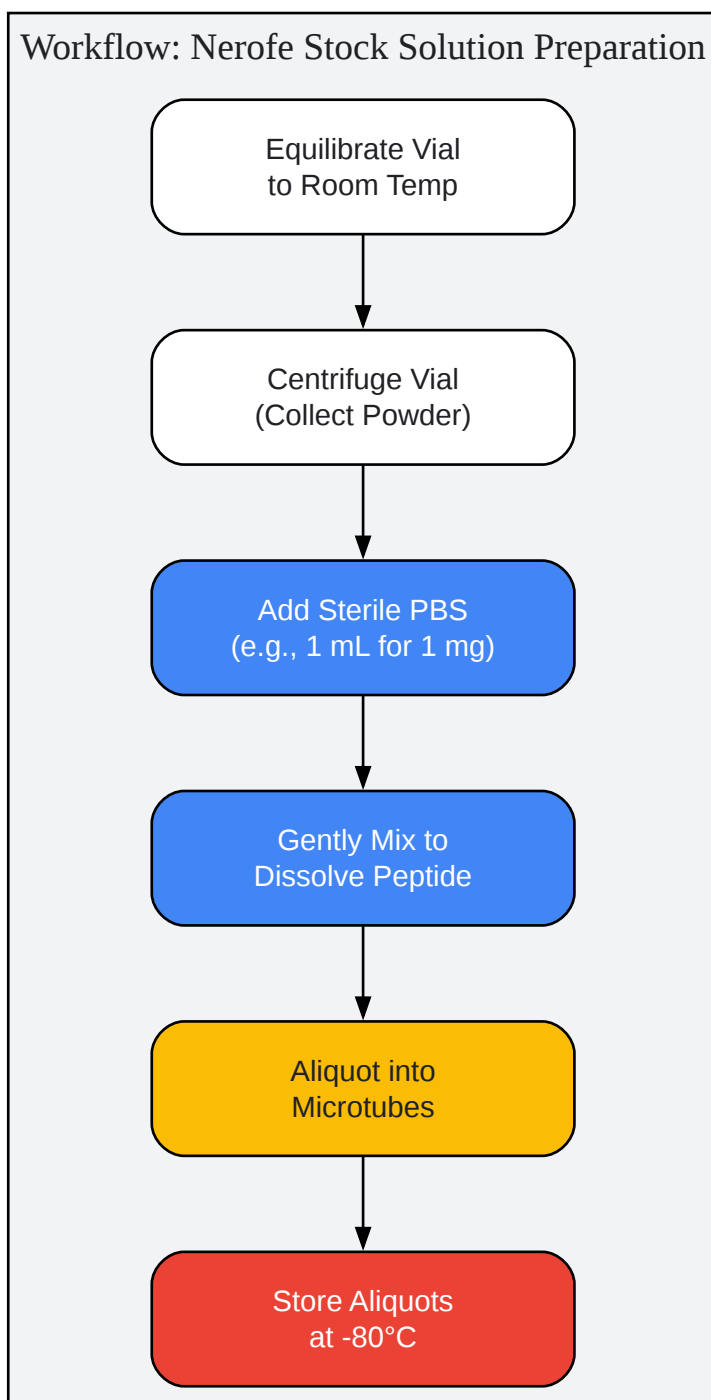
This protocol describes the preparation of a 1 mg/mL stock solution from the lyophilized powder.

Materials:

- **Nerofe** lyophilized powder
- Sterile, nuclease-free Phosphate-Buffered Saline (PBS), pH 7.4
- Sterile, low-adhesion polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Procedure:

- **Equilibration:** Before opening, allow the vial of lyophilized **Nerofe** to equilibrate to room temperature for 15-20 minutes to prevent condensation.
- **Centrifugation:** Briefly centrifuge the vial to ensure the powder is collected at the bottom.
- **Reconstitution:** Aseptically add the required volume of sterile PBS to the vial to achieve a final concentration of 1 mg/mL. For a 1 mg vial, add 1 mL of PBS.
- **Solubilization:** Gently swirl or pipette the solution up and down to ensure the peptide is fully dissolved. Avoid vigorous vortexing to prevent peptide degradation.
- **Aliquoting:** Dispense the stock solution into sterile, low-adhesion polypropylene microcentrifuge tubes in volumes appropriate for your experiments (e.g., 10 μ L or 20 μ L aliquots).
- **Storage:** Immediately store the aliquots at -80°C.



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Caption: A workflow diagram illustrating the key steps for reconstituting lyophilized **Nerofe**.

Protocol 2: Preparation of Working Solutions

This protocol describes the dilution of the 1 mg/mL stock solution to final working concentrations for cell-based assays. In vitro experiments have utilized concentrations such as 25 µg/mL and 50 µg/mL.[1]

Materials:

- 1 mg/mL **Nerofe** stock solution (from Protocol 1)
- Appropriate sterile cell culture medium

Procedure:

- Thaw Stock: Thaw a single aliquot of the 1 mg/mL **Nerofe** stock solution on ice.
- Calculate Dilution: Determine the volume of stock solution needed for your final working concentration.
 - Example for a 50 µg/mL working solution in 10 mL of media:
 - Use the formula: $C_1V_1 = C_2V_2$
 - $(1000\text{ }\mu\text{g/mL})(V_1) = (50\text{ }\mu\text{g/mL})(10\text{ mL})$
 - $V_1 = (500\text{ }\mu\text{g}\cdot\text{mL}) / (1000\text{ }\mu\text{g/mL}) = 0.5\text{ mL} = 500\text{ }\mu\text{L}$
- Dilution: Aseptically add the calculated volume of the stock solution to the corresponding volume of cell culture medium.
- Mixing: Gently mix the working solution by inverting the tube or pipetting. Do not vortex.
- Application: Use the freshly prepared working solution immediately for treating cells.

Application Note 1: In Vitro Anti-Proliferative Activity

Nerofe exhibits a direct inhibitory effect on the proliferation of various cancer cell lines.[3]

When used in combination with Doxorubicin, a synergistic effect on reducing cell viability has been observed.[1] The following is a generalized protocol for assessing cell viability using a Resazurin-based assay.

Protocol: Cell Viability (Resazurin Assay)

- Cell Seeding: Seed cancer cells (e.g., SW480, HT-29) in a 96-well plate at a predetermined density (e.g., 5,000-10,000 cells/well) and incubate for 24 hours.
- Treatment: Prepare serial dilutions of **Nerofe** in culture medium and add them to the respective wells. Include wells for "untreated" and "vehicle control."
- Incubation: Incubate the plate for the desired treatment duration (e.g., 72 hours).[1]
- Reagent Addition: Add Resazurin reagent to each well according to the manufacturer's instructions and incubate for 2-4 hours.
- Measurement: Measure the fluorescence or absorbance at the appropriate wavelength using a plate reader.
- Data Analysis: Calculate the percentage of cell viability relative to the untreated control and determine the IC₅₀ value by plotting a dose-response curve.

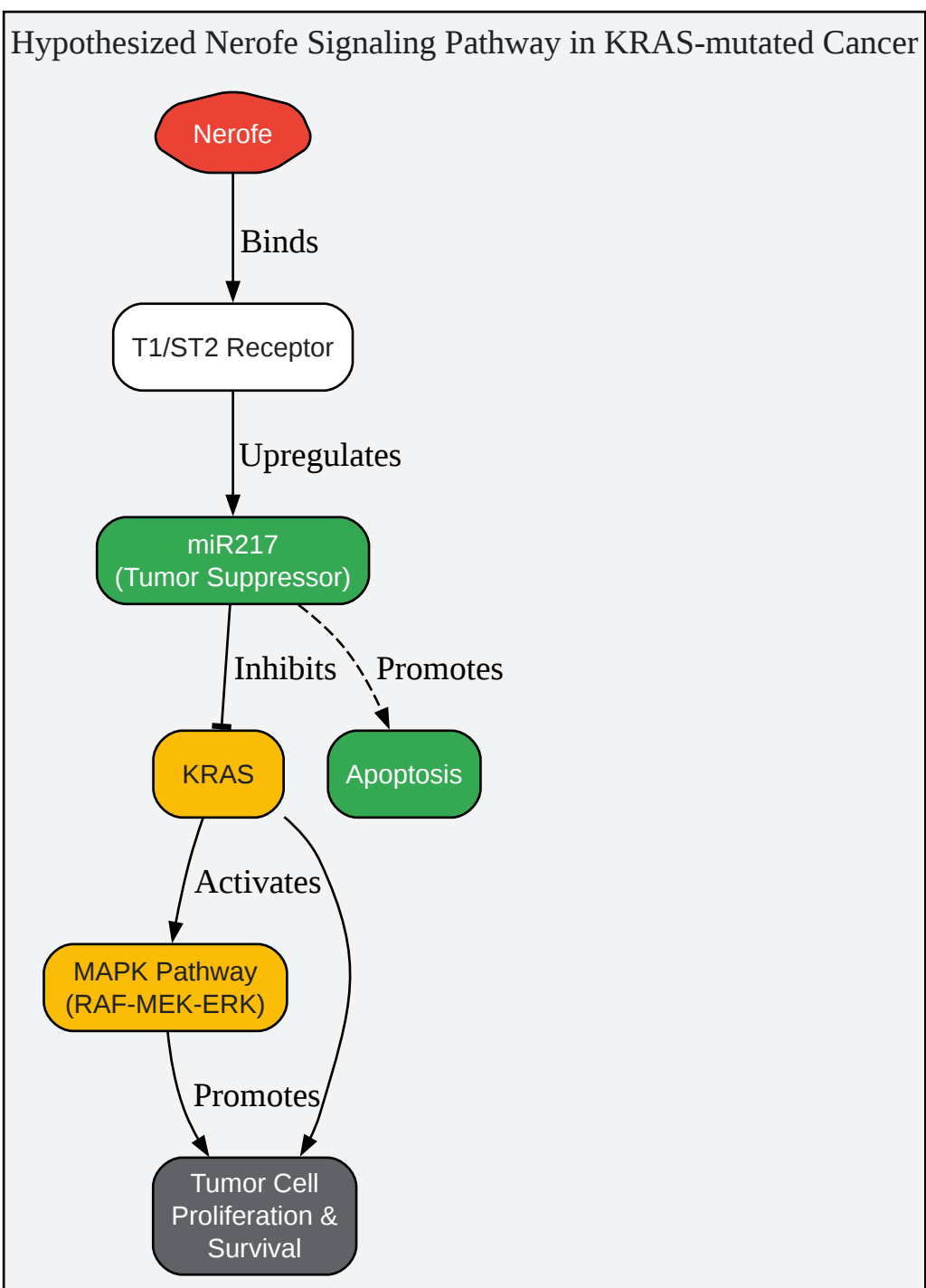
Table 1: Synergistic Effects of **Nerofe** and Doxorubicin on Metastatic Colorectal Cancer (mCRC) Cells[1]

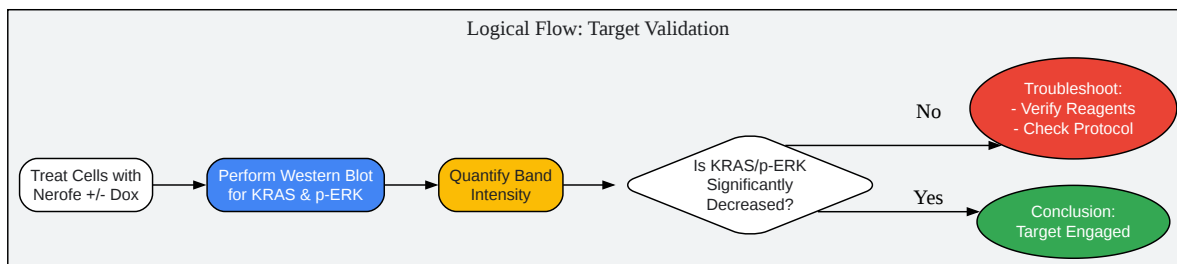
Test Parameter	Nerofe Alone	Doxorubicin Alone	Nerofe + Doxorubicin
Decrease in Viability	0–10%	10–15%	50–70%
Increase in ROS Production	~60%	~10%	60–80%
Increase of miR217 Expression	~50%	~70%	200–300%
Decrease of KRAS/MAPK1/2 Protein	~10%	~25%	90–100%

Data adapted from studies on mCRC cell lines (SW480, HT-29, CT26).[1]

Mechanism of Action: Signaling Pathways

Nerofe's mechanism involves multiple signaling pathways. A key action, particularly in KRAS-mutated cancers, is the upregulation of the tumor-suppressive microRNA, miR217. This leads to the subsequent downregulation of KRAS and its downstream effectors in the MAPK signaling pathway, ultimately promoting apoptosis.[1]





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